

hazards and safety precautions for 1-(4-Chlorophenyl)cyclopentanecarbonitrile

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Compound of Interest

Compound Name: 1-(4-Chlorophenyl)cyclopentanecarbonitrile

Cat. No.: B1595255

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An In-Depth Technical Guide to the Hazards and Safe Handling of **1-(4-Chlorophenyl)cyclopentanecarbonitrile**

Section 1: Introduction & Compound Profile

This guide provides a comprehensive overview of the potential hazards and essential safety precautions for **1-(4-Chlorophenyl)cyclopentanecarbonitrile**, a compound utilized in research and development settings. As a substituted aromatic nitrile, its handling necessitates a thorough understanding of its chemical properties and a conservative approach to safety, drawing upon data from structurally similar molecules.

This document is intended for researchers, chemists, and laboratory professionals. The protocols and information herein are designed to establish a foundation for safe laboratory practices, mitigate risks, and ensure a secure research environment. It is imperative to supplement this guide with site-specific standard operating procedures (SOPs) and a comprehensive review of the most current Safety Data Sheet (SDS) before commencing any work.

Compound Identification and Properties

Property	Value	Source
Chemical Name	1-(4-Chlorophenyl)cyclopentanecarbonitrile	[1][2]
CAS Number	64399-26-4	[1][2]
Molecular Formula	C12H12ClN	[1][3]
Molecular Weight	205.68 g/mol	[1][3]
Appearance	White to off-white solid	[3]
Boiling Point	140.0-141.5 °C (at 5 Torr)	[3]
Storage	Store at room temperature in a cool, dry place	[3]

Section 2: Hazard Identification & Toxicological Profile

Specific toxicological data for **1-(4-Chlorophenyl)cyclopentanecarbonitrile** is not extensively published. Therefore, a risk assessment must be performed by extrapolating data from structurally analogous compounds, such as other chlorinated aromatic nitriles. This approach dictates that the compound should be treated as hazardous until proven otherwise.

Inferred GHS Hazard Classification

Hazard Class	Category	Rationale / Evidence from Analogs
Acute Toxicity, Oral	Category 4	Harmful if swallowed.[4][5] Analogues like 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile are classified as harmful if swallowed.
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin.[4] [5] This is a common classification for similar functionalized nitriles.
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled.[4][5] The solid can form dust, which poses an inhalation risk.
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[6] Skin contact with related compounds may lead to inflammation, itching, and redness.[7]
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation. [6][7] Direct contact can cause redness, pain, and potential eye damage.[7]
Aquatic Hazard (Chronic)	Category 3	Harmful to aquatic life with long lasting effects.[7] This is based on data for a closely related cyclopropane analog.

Core Toxicological Concerns

- Irritation: The primary and most immediate hazard is irritation upon contact. The compound is expected to be irritating to the skin, eyes, and respiratory system.[6][7] Symptoms of skin

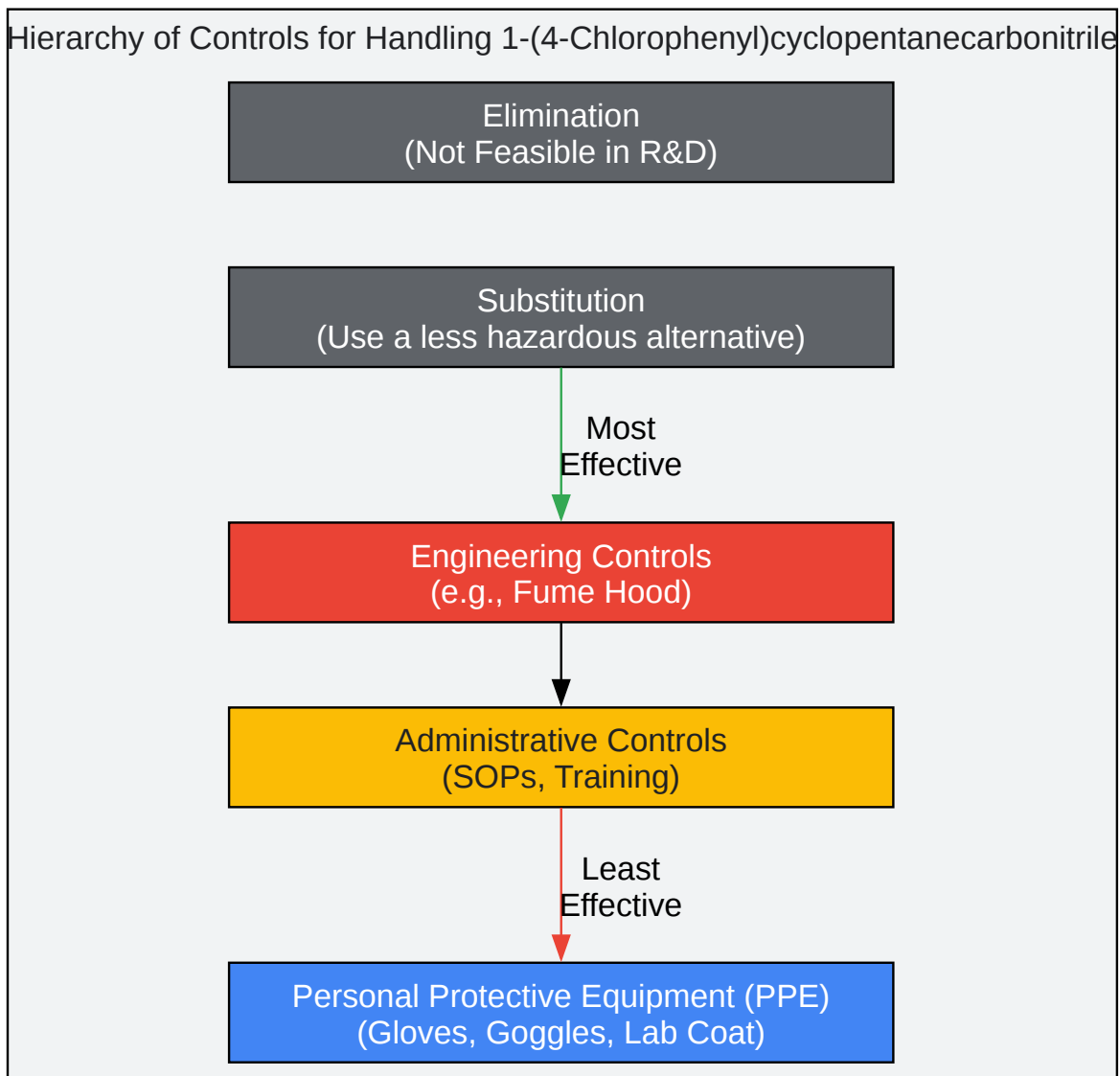
contact may include itching, scaling, and redness, while eye contact can result in watering and pain.[7] Inhalation of dust may cause irritation of the lungs and respiratory tract.[7]

- The Nitrile Hazard - Potential for Cyanide Release: This is the most critical systemic risk associated with this class of compounds. Organic nitriles can be metabolized in the body or decompose under high heat (e.g., fire) to release hydrogen cyanide (HCN).[8] Cyanide is a potent and rapidly acting poison that disrupts cellular respiration. This potential necessitates stringent controls to prevent any route of exposure and specialized considerations for fire-fighting.

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering and administrative controls over sole reliance on PPE, is essential for mitigating the risks associated with **1-(4-Chlorophenyl)cyclopentanecarbonitrile**.

Hierarchy of Controls



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Caption: Hierarchy of controls, prioritizing engineering solutions.

Engineering Controls

The primary objective of engineering controls is to isolate the researcher from the hazardous substance.

- **Chemical Fume Hood:** All manipulations of **1-(4-Chlorophenyl)cyclopentanecarbonitrile**, including weighing, transfers, and reactions, must be conducted inside a certified chemical fume hood. This is critical to prevent the inhalation of airborne dust or vapors.^[7]
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.^[7]
- **Safety Infrastructure:** Eyewash stations and safety showers must be readily accessible and tested regularly.^[7]^[8] Their immediate availability is crucial for decontaminating accidental skin or eye contact.

Personal Protective Equipment (PPE)

PPE is the final line of defense and must be used in conjunction with engineering controls.

- **Eye and Face Protection:** Chemical safety goggles providing a complete seal around the eyes are mandatory.^[7] For procedures with a higher risk of splashing, a face shield should be worn over the goggles.^[9]
- **Hand Protection:** Wear chemical-resistant gloves, such as nitrile or neoprene.^[7]^[10] It is critical to inspect gloves for any signs of degradation before use and to practice proper removal techniques to avoid skin contamination. Never wear leather or cotton gloves, as they are absorbent and can hold the chemical against the skin.^[9]
- **Skin and Body Protection:** A flame-resistant lab coat, fully buttoned, is required.^[7] Long pants and closed-toe, closed-heel shoes are mandatory to ensure no skin is exposed.^[7]
- **Respiratory Protection:** Respiratory protection is generally not required when all work is conducted within a functioning fume hood.^[9] However, if engineering controls are insufficient or during a large-scale cleanup, a NIOSH-approved respirator with appropriate cartridges should be used in accordance with a formal respiratory protection program.^[8]

Section 4: Protocols for Safe Handling & Storage

Adherence to strict protocols is non-negotiable for ensuring safety.

Step-by-Step Handling Protocol

- Preparation: Before handling, review the SDS and relevant SOPs. Ensure the fume hood is operational and the work area is clear of clutter.
- Don PPE: Put on all required PPE (lab coat, goggles, gloves) before entering the designated work area.
- Weighing and Transfer: Conduct all weighing and transfers of the solid compound on a disposable weigh paper or in a tared container within the fume hood to minimize dust generation.[\[7\]](#)
- Manipulation: Keep the container tightly closed when not in use.[\[7\]](#) Use spatulas and other equipment dedicated to this chemical or thoroughly decontaminated after use.
- Post-Handling: After completing the work, carefully remove gloves and wash hands thoroughly with soap and water.[\[7\]](#)
- Decontamination: Clean the work surface in the fume hood. Decontaminate any non-disposable equipment used during the procedure.

Storage Requirements

- Container: Store in a tightly closed, properly labeled container to prevent contamination and accidental release.[\[7\]](#)
- Location: Keep in a cool, dry, and well-ventilated area designated for hazardous chemicals.[\[7\]](#)
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents.[\[11\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames.[\[7\]](#)

Waste Disposal

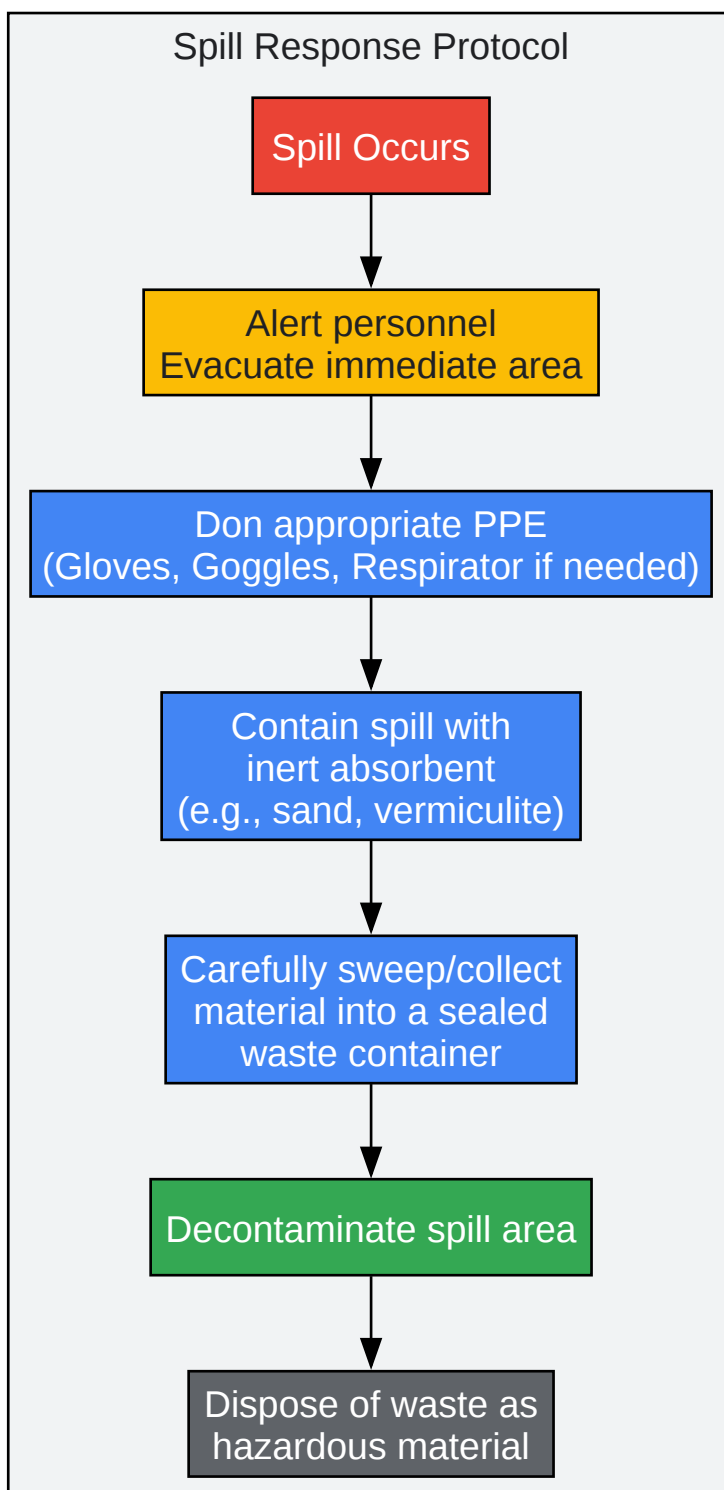
Dispose of **1-(4-Chlorophenyl)cyclopentanecarbonitrile** and any contaminated materials (e.g., gloves, weigh papers, empty containers) as hazardous chemical waste.[\[7\]](#) All waste must

be collected in sealed, properly labeled containers and disposed of in accordance with local, state, and federal regulations. Do not allow the product to enter drains or the environment.[7]

Section 5: Emergency Procedures

Rapid and correct response during an emergency is critical to minimizing harm.

Emergency Response Workflow: Chemical Spill



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Caption: Step-by-step workflow for responding to a laboratory spill.

First Aid Measures

- General Advice: In all cases of exposure, move out of the dangerous area, remove contaminated clothing, and seek immediate medical attention.^[7] Provide the attending physician with the Safety Data Sheet.^[7]
- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Obtain immediate medical aid.^[7]
- Skin Contact: Immediately flush the skin with copious amounts of running water for at least 15 minutes while removing contaminated clothing and shoes.^[7] Seek immediate medical attention.
- Eye Contact: Immediately flush the open eyes with plenty of running water for at least 15 minutes.^[7] Remove contact lenses if present and easy to do. Continue rinsing and obtain immediate medical aid.^[7]
- Ingestion: Do NOT induce vomiting.^[7] Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.^[7]

Fire-Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or an alcohol-resistant foam.^[7]
- Specific Hazards: Thermal decomposition can generate highly toxic and irritating gases, including carbon oxides, nitrogen oxides, hydrogen chloride, and critically, hydrogen cyanide.^[7]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand mode.^[7]

Section 6: Conclusion

1-(4-Chlorophenyl)cyclopentanecarbonitrile is a chemical that demands respect and careful handling. While specific toxicological data is limited, the known hazards of its structural analogs

—particularly its potential as an irritant and the severe systemic risk of cyanide release—mandate the use of stringent safety protocols. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the established procedures for handling, storage, and emergencies, researchers can effectively mitigate these risks and maintain a safe laboratory environment.

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